

An In-depth Technical Guide to the Thermodynamic Properties of Argon Aqueous Solutions

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Compound of Interest

Compound Name: Argon-water

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of argon aqueous solutions. The inert nature of argon makes it a valuable model for studying hydrophobic interactions, which are crucial in various biological and chemical systems, including drug-receptor binding and protein folding. Understanding the thermodynamic parameters that govern the dissolution of argon in water is fundamental to elucidating these processes. This document presents key quantitative data in structured tables, details the experimental protocols for their determination, and provides visualizations of the underlying experimental workflows.

Core Thermodynamic Properties

The dissolution of argon in water is an entropically driven process. The ordering of water molecules around the nonpolar argon atom results in a significant negative entropy of solution. The process is also accompanied by a small negative enthalpy change at standard conditions.

Data Summary

The following tables summarize the key thermodynamic properties of argon in aqueous solutions.

Table 1: Solubility of Argon in Water at 1 atm (101.325 kPa) Partial Pressure of Argon

| Temperature (°C) | Temperature (K) | Mole Fraction (x10 ⁻⁵) |
|------------------|-----------------|------------------------------------|
| 0 | 273.15 | 2.68 |
| 10 | 283.15 | 2.18 |
| 20 | 293.15 | 1.83 |
| 25 | 298.15 | 1.70 |
| 30 | 303.15 | 1.59 |
| 40 | 313.15 | 1.42 |
| 50 | 323.15 | 1.30 |

Data compiled from various sources.

Table 2: Standard Thermodynamic Functions of Solution for Argon in Water at 298.15 K and 1 atm

| Thermodynamic Quantity | Value | Units |
|--|-------|-----------|
| Gibbs Free Energy of Solution (ΔG°) | 26.3 | kJ/mol |
| Enthalpy of Solution (ΔH°) | -11.8 | kJ/mol |
| Entropy of Solution (ΔS°) | -128 | J/(mol·K) |
| Heat Capacity of Solution (ΔC_p°) | 225 | J/(mol·K) |

Values are for the transfer of 1 mole of argon from the ideal gas state at 1 atm to the hypothetical ideal 1 molal solution in water.

Table 3: Partial Molar Volume of Argon in Water at Infinite Dilution

| Temperature (°C) | Temperature (K) | Partial Molar Volume (cm ³ /mol) |
|------------------|-----------------|---|
| 10 | 283.15 | 31.5 |
| 25 | 298.15 | 32.3 |
| 50 | 323.15 | 33.8 |

Data represents values at infinite dilution.

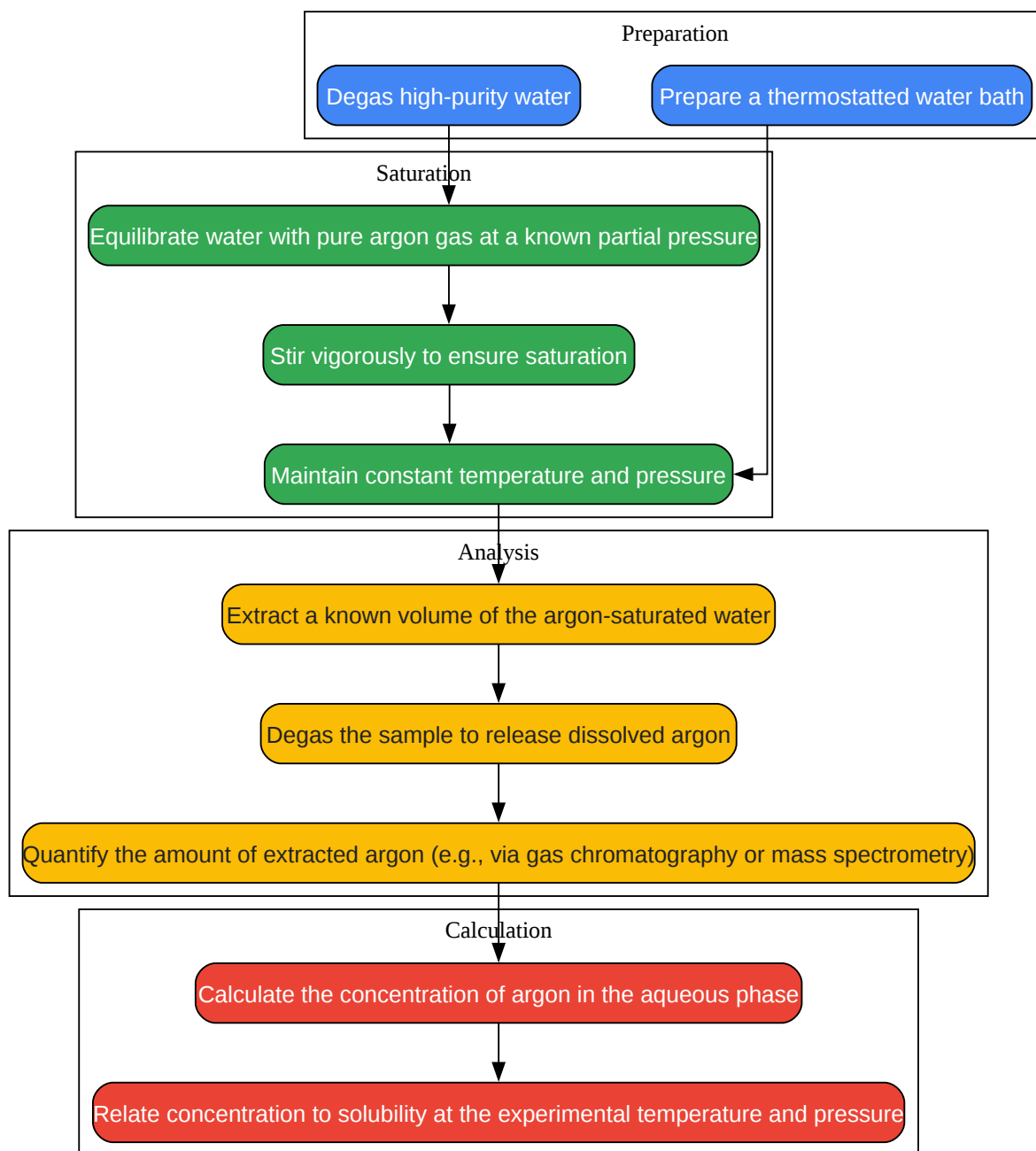
Experimental Protocols

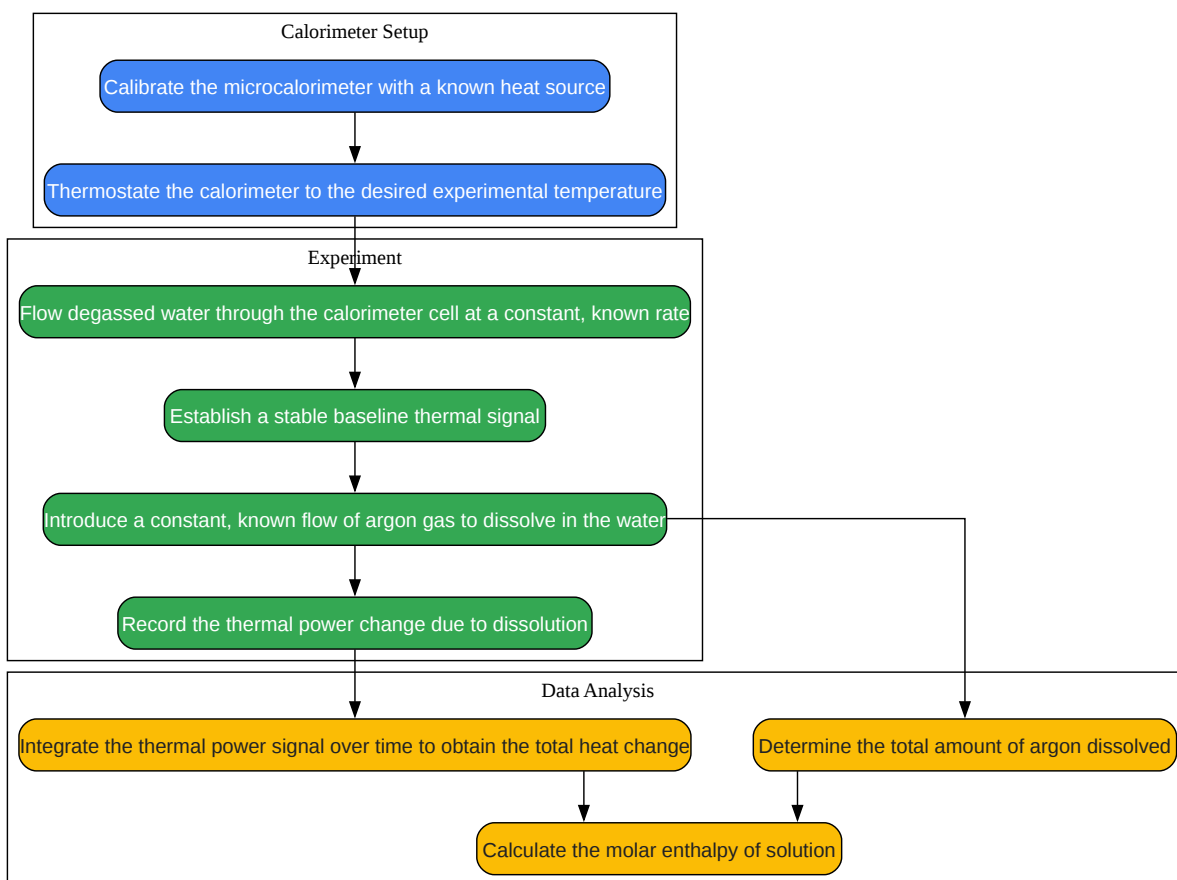
The determination of the thermodynamic properties of argon in aqueous solutions requires precise and carefully controlled experimental procedures. The following sections detail the methodologies for key experiments.

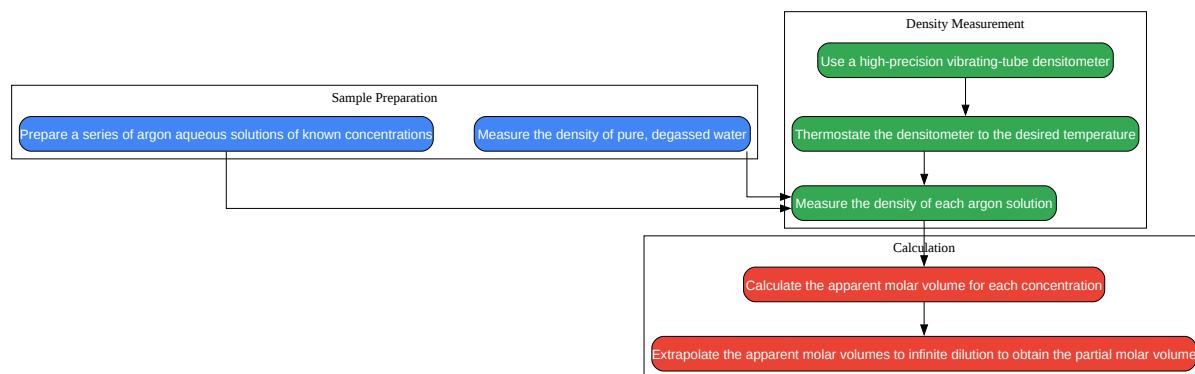
Determination of Argon Solubility

The solubility of argon in water is typically determined using a saturation method followed by quantitative analysis of the dissolved gas.

Experimental Workflow: Argon Solubility Determination







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- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermodynamic Properties of Argon Aqueous Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14273005#thermodynamic-properties-of-argon-aqueous-solutions\]](https://www.benchchem.com/product/b14273005#thermodynamic-properties-of-argon-aqueous-solutions)

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